

Application Note: ^6LiF -Based Capture-Gated Neutron Spectroscopy for Mixed Radiation Fields

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Compound of Interest

Compound Name: *Lithium-6Li fluoride*

CAS No.: *14885-65-5*

Cat. No.: *B1511422*

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Target Audience: Nuclear physicists, instrumentation scientists, and radiation detection researchers.

Executive Summary

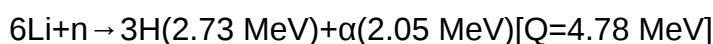
The accurate measurement of fast neutron energy spectra in mixed neutron-gamma (n/y) fields is a critical challenge in nuclear non-proliferation, dosimetry, and fundamental physics. Traditional recoil-based spectrometers struggle with high gamma-ray backgrounds and lack definitive neutron tagging at lower energies.

Capture-gated neutron spectroscopy solves this by demanding a delayed coincidence between a fast neutron's initial scattering event and its subsequent thermal capture. This application note details the mechanistic principles, detector architectures, and experimental protocols for utilizing ^6LiF (Lithium-6 Fluoride) as the premier capture agent in these advanced spectrometer systems.

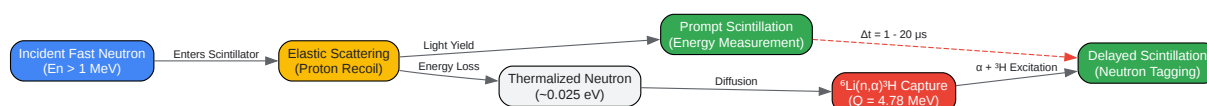
Mechanistic Principles: The Physics of Capture-Gating

Capture-gated spectroscopy relies on a dual-pulse signature generated by a single incident neutron. The physical causality of this detection mechanism follows a strict chronological sequence:

- **Thermalization (Prompt Pulse):** An incident fast neutron ($E_n > 1$ MeV) enters a hydrogenous scintillating medium (e.g., plastic polyvinyltoluene [PVT] or liquid scintillator). It undergoes multiple elastic scattering events with protons. The recoiling protons excite the scintillator, producing a prompt pulse. The integral of this prompt light yield is proportional to the energy deposited by the fast neutron [1].
- **Diffusion:** The neutron, having lost nearly all its kinetic energy, reaches thermal equilibrium (~ 0.025 eV) and diffuses through the detector volume.
- **Capture (Delayed Pulse):** The thermalized neutron is absorbed by a ${}^6\text{Li}$ nucleus, triggering the following reaction:



The highly energetic triton and alpha particle deposit their energy locally, producing a distinct, delayed scintillation pulse [2]. The time difference (Δt) between the prompt and delayed pulses is typically 1 to 20 μs , depending on the detector geometry and ${}^6\text{Li}$ concentration.



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Fig 1: Chronological physical mechanism of ${}^6\text{Li}$ -based capture-gated neutron spectroscopy.

Why ${}^6\text{LiF}$? Comparative Analysis of Capture Agents

The choice of capture agent dictates the signal-to-background ratio of the spectrometer. While Gadolinium (Gd) and Boron-10 (^{10}B) possess higher thermal neutron cross-sections, ^6Li is vastly superior for compact spectroscopy due to its reaction products [2, 4].

When Gd captures a neutron, it emits a cascade of gamma rays. In small-to-medium detectors, these gammas escape, leading to a smeared capture energy peak and false vetoes. Similarly, ^{10}B emits a 478 keV gamma ray in 94% of its captures. ^6Li emits zero gamma rays. The entire 4.78 MeV Q-value is transferred to heavy charged particles (triton and alpha), which are fully stopped within tens of microns, creating a highly localized, unmistakable capture signature [1, 2].

Table 1: Quantitative Comparison of Common Neutron Capture Agents

Capture Agent	Reaction Type	Thermal Cross-Section (b)	Q-Value (MeV)	Reaction Products	Gamma Emission?
^6Li	(n, α)	940	4.78	$\alpha + 3\text{H}$	No
^{10}B	(n, α)	3,840	2.79	$\alpha + 7\text{Li}$	Yes (478 keV, 94%)
^{157}Gd	(n, γ)	254,000	7.90	Cascade γ s	Yes (Multiple up to 8 MeV)
^3He	(n, p)	5,330	0.76	$p + 3\text{H}$	No (Gas phase only)

Detector Architectures

^6LiF is integrated into capture-gated spectrometers via two primary architectures:

- **Heterogeneous (Composite) Detectors:** This design interleaves slabs of plastic scintillator (e.g., PVT) with thin screens of $^6\text{LiF}:\text{ZnS}(\text{Ag})$. The PVT acts as the proton recoil medium and optical light guide. When a thermalized neutron is captured in the ^6LiF , the resulting alpha and triton excite the $\text{ZnS}(\text{Ag})$ phosphor. Because $\text{ZnS}(\text{Ag})$ has a very slow scintillation decay

time (~200 ns) compared to PVT (~2 ns), Pulse Shape Discrimination (PSD) can easily separate the prompt recoil pulse from the delayed capture pulse [1].

- Homogeneous Detectors: ${}^6\text{Li}$ is directly loaded into the scintillating medium. Examples include ${}^6\text{Li}$ -doped liquid scintillators (which offer excellent intrinsic PSD) [2] and emerging elpasolite crystals like CLYC ($\text{Cs}_2\text{LiYCl}_6:\text{Ce}$), which provide high resolution but are currently limited in scalable volume [3].

Experimental Protocol: Calibration and Measurement Workflow

To ensure high scientific integrity and self-validating data, the following protocol outlines the setup and signal processing for a heterogeneous ${}^6\text{LiF}:\text{ZnS}(\text{Ag})$ / PVT capture-gated detector.

Phase 1: Hardware & DAQ Initialization

- Optical Coupling: Ensure the composite detector is optically coupled to a high-gain Photomultiplier Tube (PMT) using optical grease. Wrap the assembly in Teflon tape and light-tight black tape.
- Digitization: Connect the PMT anode to a high-speed digitizer (minimum 250 MS/s, preferably 500 MS/s) to accurately capture the fast decay tail of the PVT and the slow decay of the $\text{ZnS}(\text{Ag})$.
- Triggering: Set a low-energy threshold trigger (e.g., 50 keVee) to ensure low-energy proton recoils are captured without triggering on single photoelectron noise.

Phase 2: Pulse Shape Discrimination (PSD) Calibration

Because the detector operates in a mixed n/y field, PSD is required to reject gamma-ray background.

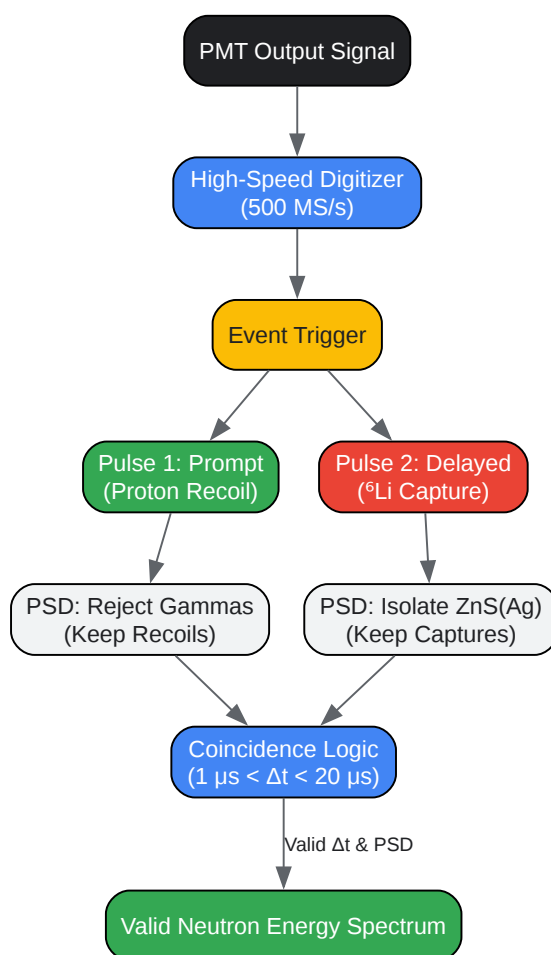
- Expose the detector to a mixed source (e.g., ${}^{252}\text{Cf}$ or Am-Be).
- Implement a charge integration method. Calculate the Tail-to-Total ($Q_{\text{tail}} / Q_{\text{total}}$) ratio for every pulse.
 - Total Gate: Integrate the pulse from t_0 to t_0+500 ns.

- Tail Gate: Integrate from t_0+50 ns to t_0+500 ns.
- Causality Check: Gamma rays interact via Compton scattering (fast PVT decay = low PSD ratio). Proton recoils have a slightly slower decay (medium PSD ratio). ${}^6\text{Li}$ captures in ZnS(Ag) have a massive slow component (high PSD ratio). Establish a hard PSD threshold to isolate the ${}^6\text{Li}$ capture events.

Phase 3: Coincidence Logic & Background Subtraction

A true fast neutron event requires a prompt pulse (proton recoil) followed by a delayed pulse (${}^6\text{Li}$ capture) within a specific time window (Δt).

- Define the Signal Window: Set the coincidence window from $1\mu\text{s}$ to $20\mu\text{s}$ post-prompt pulse. (The first $1\mu\text{s}$ is ignored to prevent PMT afterpulsing or ringing from triggering a false capture).
- Define the Background Window: Set an off-time window from $100\mu\text{s}$ to $120\mu\text{s}$.
- Self-Validation (Accidental Subtraction): Ambient gamma rays can accidentally fall into the signal window. By subtracting the energy spectrum of prompt pulses that have a "capture" in the background window from those in the signal window, accidental coincidences are mathematically eliminated [2, 4].



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Fig 2: Signal processing and coincidence logic workflow for capture-gated spectroscopy.

Phase 4: Energy Unfolding

The light output of the prompt proton recoil is non-linear with respect to the deposited neutron energy due to ionization quenching (described by Birks' Law).

- Extract the background-subtracted prompt light yield spectrum.
- Utilize an unfolding algorithm (e.g., Maximum Likelihood Expectation Maximization - MLEM) paired with a simulated detector response matrix (generated via Geant4 or MCNPX) to convert the electron-equivalent light yield (keVee) back into the incident fast neutron energy spectrum (MeV)[1].

References

- Development and operation of a ${}^6\text{LiF}:\text{ZnS}(\text{Ag})$ —scintillating plastic capture-gated detector
Source: Nuclear Instruments and Methods in Physics Research Section A URL:[[Link](#)]
- Fast neutron detection with ${}^6\text{Li}$ -loaded liquid scintillator
Source: Nuclear Instruments and Methods in Physics Research Section A URL:[[Link](#)]
- Design of a Novel Capture-Gated Neutron Spectrometer With a CLYC Scintillator
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- Design of a mobile neutron spectrometer for the Laboratori Nazionali del Gran Sasso (LNGS)
Source: arXiv URL:[[Link](#)]
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